

An In-depth Technical Guide to Amino(imino)methanesulfonic Acid

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Compound of Interest

Compound Name: Amino(imino)methanesulfonic acid

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Abstract

This technical whitepaper provides a comprehensive overview of **Amino(imino)methanesulfonic acid** (CAS Number: 1184-90-3), a versatile reagent with significant applications in synthetic chemistry. The document details its chemical identity, physicochemical properties, and provides a thorough experimental protocol for its synthesis. Furthermore, it explores its chemical reactivity, particularly its role as a guanidinylation agent, and presents available kinetic data. While its direct involvement in biological signaling pathways is not documented in current literature, its utility in the synthesis of guanidine-containing compounds, which are prevalent in many bioactive molecules, underscores its importance in medicinal chemistry and drug development.

Chemical Identity and Properties

Amino(imino)methanesulfonic acid, a structurally unique compound, is recognized by several synonyms, most notably Formamidinesulfonic acid and Thiourea trioxide. Its formal IUPAC name is **amino(imino)methanesulfonic acid**^[1].

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Reference(s)
CAS Number	1184-90-3	[1][2]
IUPAC Name	amino(imino)methanesulfonic acid	[1]
Molecular Formula	CH ₄ N ₂ O ₃ S	[1][2][3]
Molecular Weight	124.12 g/mol	[1][2][3]
Melting Point	132-134 °C (decomposition)	[4]
Appearance	White solid	[3][4]
Solubility	Very slightly soluble in DMSO, slightly soluble in Methanol (when heated)	[3][4]
pKa (Predicted)	7.74 ± 0.40	[4][5]
Density (Predicted)	1.846 g/cm ³	[4]

Note: Some physical properties are predicted values from computational models.

Synthesis of Amino(imino)methanesulfonic Acid

The synthesis of **amino(imino)methanesulfonic acid** is well-documented and is typically achieved through the oxidation of thiourea dioxide (aminoiminomethanesulfinic acid)[3][6].

Experimental Protocol: Oxidation of Thiourea Dioxide

This protocol is adapted from the method developed by Mosher et al.[3].

Materials:

- Thiourea dioxide (aminoiminomethanesulfinic acid)
- Peracetic acid (32% solution)
- Glacial acetic acid

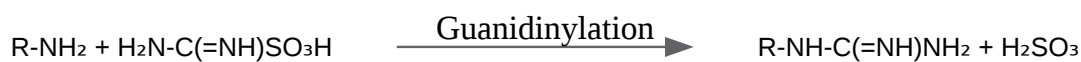
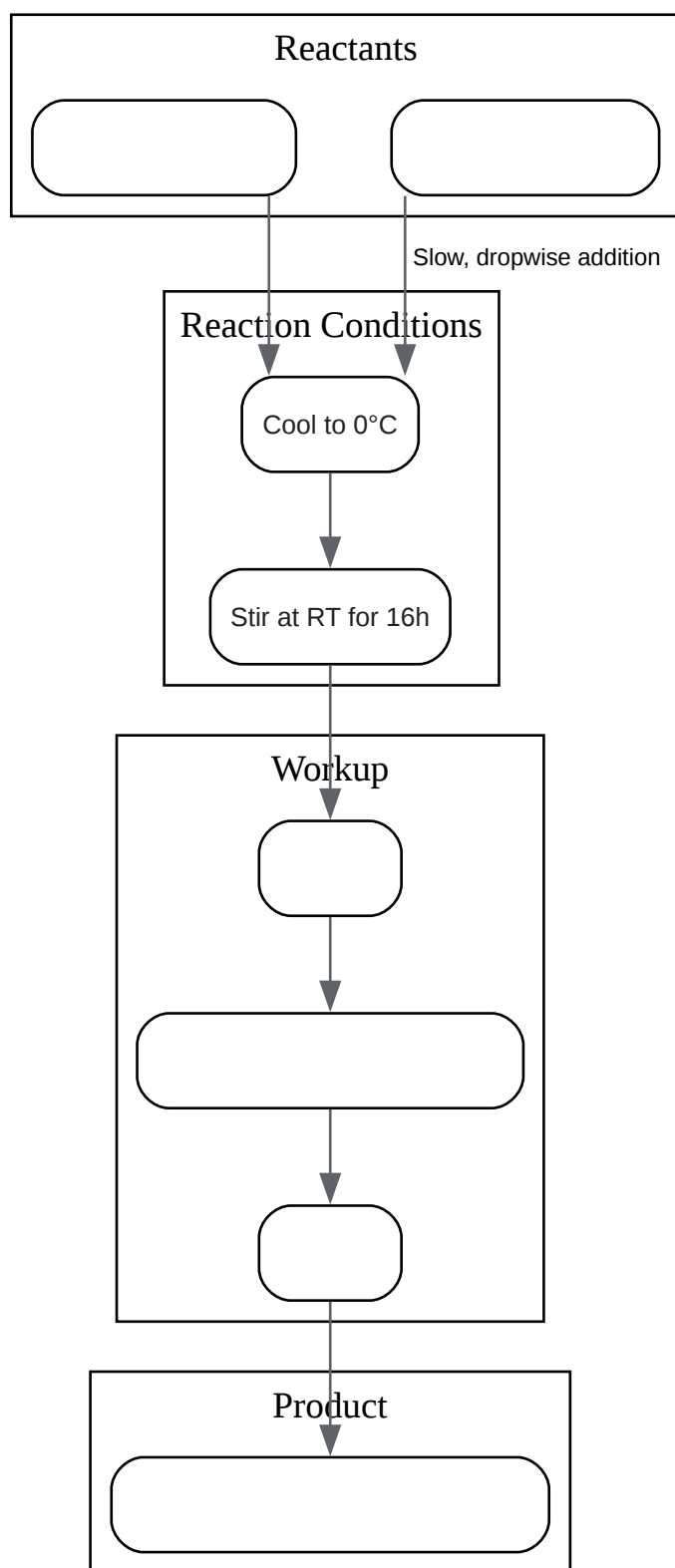
- Anhydrous ethanol

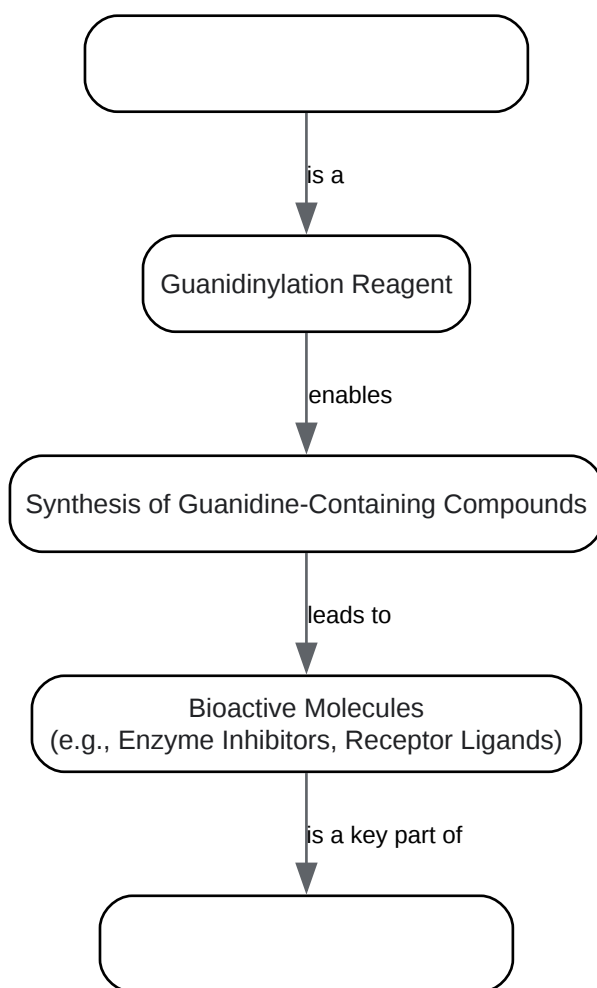
Procedure:

- In a suitable reaction vessel, dissolve 0.633 g (5.85 mmol) of thiourea dioxide in 3.0 mL of glacial acetic acid.
- Cool the solution to 0 °C using an ice bath.
- Slowly add 1.56 mL of a 32% peracetic acid solution dropwise to the cooled solution while stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 16 hours.
- Upon completion of the reaction, a precipitate will have formed. Collect the precipitate by filtration.
- Wash the collected solid with five 5 mL portions of anhydrous ethanol.
- Dry the product to yield **amino(imino)methanesulfonic acid** as a white crystalline solid.

Expected Yield: Approximately 596 mg (82%)[3].

Figure 1: Synthesis Workflow of **Amino(imino)methanesulfonic Acid**





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- To cite this document: BenchChem. [An In-depth Technical Guide to Amino(imino)methanesulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133324#amino-imino-methanesulfonic-acid-cas-number-and-iupac-name]

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